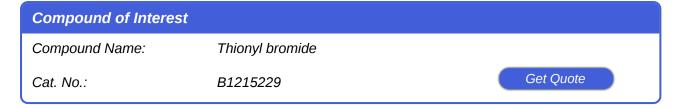


Thionyl Bromide: A Comprehensive Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thionyl bromide (SOBr₂) is a reactive inorganic compound that serves as a valuable reagent in organic synthesis, particularly for the bromination of alcohols and carboxylic acids.[1][2] Its utility in the preparation of alkyl and acyl bromides makes it a significant tool in the synthesis of pharmaceuticals and other complex organic molecules. This guide provides an in-depth overview of **thionyl bromide**, including its chemical and physical properties, safety and handling procedures, and its applications in organic synthesis, complete with experimental protocols and mechanistic diagrams.

Core Properties of Thionyl Bromide

Thionyl bromide is a colorless to orange-yellow liquid with a pungent odor.[1][3][4] It is sensitive to moisture and light and reacts violently with water, producing sulfur dioxide and hydrogen bromide.[1][3]

Identifiers and Physical Properties

The fundamental identifiers and physical properties of **thionyl bromide** are summarized in the table below for quick reference.



| Property | Value | Citations |
|---------------------------------------|---|-----------|
| CAS Number | 507-16-4 | [1][2][5] |
| Molecular Formula | SOBr ₂ | [1][2][5] |
| Molecular Weight | 207.87 g/mol | [2][3][5] |
| Appearance | Colorless to orange-yellow liquid | [1][3][4] |
| Density | 2.683 g/mL at 25 °C | [2][3][5] |
| Melting Point | -52 °C | [2][3][5] |
| Boiling Point | 48 °C at 20 mmHg 138 °C at 773 mmHg (with some decomposition) | [2][3][4] |
| Refractive Index (n ²⁰ /D) | 1.675 | [2][3] |
| Vapor Pressure | 10 mmHg at 31 °C | [2][3] |

Solubility and Reactivity



| Property | Description | Citations |
|-----------------------|---|-----------|
| Water Solubility | Decomposes violently, hydrolyzing to sulfur dioxide (SO ₂) and hydrogen bromide (HBr). | [1][3][6] |
| Solvent Solubility | Miscible with benzene, toluene, ether, chloroform, and carbon tetrachloride. | [3][4] |
| Stability | Less stable than its chloride analog, thionyl chloride. It slowly decomposes upon standing.[4][6] It is also sensitive to moisture and light. | |
| Reactivity with Bases | Stoichiometric bases can be problematic as they can cause decomposition of thionyl bromide to tribromide, sulfur dioxide, and sulfur. | [6] |

Safety and Handling

Thionyl bromide is a hazardous and corrosive chemical that requires strict safety protocols.[1] [7] It is harmful if inhaled, swallowed, or absorbed through the skin and causes severe skin burns and eye damage.[7][8]

Hazard Information

| Hazard Statement | GHS Classification |
|------------------|--|
| H312 + H332 | Harmful in contact with skin and if inhaled. |
| H314 | Causes severe skin burns and eye damage. |
| EUH014 | Reacts violently with water. |



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Precautionary Measures and Personal Protective

Equipment (PPE)

| Precautionary Statement | Description |
|-------------------------|--|
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. |
| P271 | Use only outdoors or in a well-ventilated area. |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. |
| P303 + P361 + P353 | IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. |
| P304 + P340 + P310 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor. |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Handling and Storage: **Thionyl bromide** should be handled in a chemical fume hood.[7] It is crucial to prevent contact with water.[7] Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere, such as nitrogen.[1][7] Recommended storage temperature is 2-8°C.[2][3]

Applications in Organic Synthesis

The primary application of **thionyl bromide** is the conversion of alcohols to alkyl bromides and carboxylic acids to acyl bromides.[1][6] This transformation is a fundamental step in many synthetic pathways.

Conversion of Alcohols to Alkyl Bromides

Thionyl bromide is an effective reagent for the synthesis of alkyl bromides from primary and secondary alcohols.[6][9] The reaction mechanism can proceed through either an S_n2 or S_ni



pathway, depending on the reaction conditions.

The reaction of an alcohol with **thionyl bromide** begins with the formation of an alkyl bromosulfite intermediate. The subsequent step determines the stereochemical outcome.

- S_ni (Substitution Nucleophilic internal): In the absence of a base, the reaction can proceed via an S_ni mechanism, which results in the retention of stereochemistry.[10][11] The bromide from the bromosulfite group attacks the carbon from the same face as the leaving group.
- S_n2 (Substitution Nucleophilic bimolecular): In the presence of a base like pyridine, the mechanism shifts to a standard S_n2 pathway, leading to an inversion of stereochemistry.[10]
 [11] The base reacts with the intermediate, displacing a bromide ion, which then attacks the carbon from the backside.

Caption: General reaction pathways for the conversion of alcohols to alkyl bromides using **thionyl bromide**.

The S_ni mechanism involves the formation of an intimate ion pair, which facilitates the internal delivery of the bromide nucleophile.



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Caption: Stepwise workflow of the Sni mechanism for alcohol bromination.

Experimental Protocols Preparation of an Alkyl Bromide from a Primary Alcohol

The following is a representative protocol for the conversion of a primary alcohol to its corresponding alkyl bromide using **thionyl bromide**.



Materials:

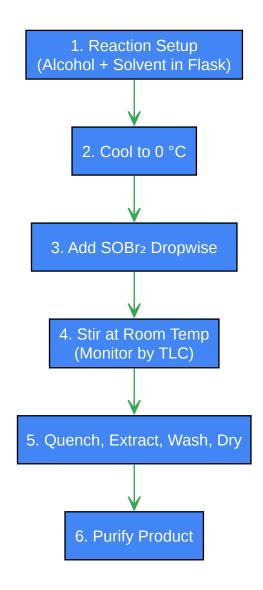
- Primary alcohol (1.0 eq)
- **Thionyl bromide** (1.1 1.5 eq)
- Anhydrous dichloromethane (DCM) or diethyl ether as solvent
- (Optional) Pyridine for S_n2 reaction (1.1 1.5 eq)
- Ice bath
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Reaction Setup: A flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet is charged with the primary alcohol and anhydrous solvent.
- Cooling: The flask is cooled to 0 °C in an ice bath.
- Addition of Thionyl Bromide: Thionyl bromide is added dropwise to the stirred solution via the dropping funnel over a period of 15-30 minutes. The reaction is exothermic, and the temperature should be maintained at 0 °C.
- Reaction Monitoring: The reaction mixture is allowed to warm to room temperature and stirred for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup:
 - The reaction mixture is carefully poured into ice-cold water to quench the excess thionyl bromide.
 - The organic layer is separated, and the aqueous layer is extracted with the solvent (e.g., DCM).



- The combined organic layers are washed with saturated sodium bicarbonate solution, followed by brine.
- The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude alkyl bromide can be purified by distillation or column chromatography.



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Caption: Experimental workflow for the synthesis of an alkyl bromide from an alcohol.

Conclusion



Thionyl bromide is a potent but hazardous reagent that is highly effective for the synthesis of alkyl and acyl bromides. A thorough understanding of its properties, reactivity, and handling requirements is essential for its safe and successful application in the laboratory. The choice of reaction conditions, particularly the presence or absence of a base, allows for control over the stereochemical outcome of the bromination of chiral alcohols. This makes **thionyl bromide** a versatile tool for synthetic chemists in research and development.

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References

- 1. Buy Thionyl bromide | 507-16-4 [smolecule.com]
- 2. Thionyl bromide Wikipedia [en.wikipedia.org]
- 3. Thionyl Bromide [commonorganicchemistry.com]
- 4. m.youtube.com [m.youtube.com]
- 5. echemi.com [echemi.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. organic chemistry Can thionyl bromide produce alkyl bromides? Chemistry Stack Exchange [chemistry.stackexchange.com]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. SNi Wikipedia [en.wikipedia.org]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
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